

Comprehensive Technical Guide: 2,2'-Difluorotolane Physicochemical Profiling

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Compound of Interest

Compound Name: 1,2-Bis(2-fluorophenyl)acetylene

Cat. No.: B14138035

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Executive Summary

2,2'-Difluorotolane (IUPAC: 1,2-bis(2-fluorophenyl)ethyne; CAS: 152574-71-5) is a fluorinated derivative of diphenylacetylene (tolane).[1] It serves as a critical structural motif in the development of high-birefringence liquid crystals and optoelectronic materials.

This guide provides a rigorous analysis of its thermodynamic properties, specifically melting point and solubility, which are pivotal for process engineering and formulation stability. Unlike its non-fluorinated parent compound, the ortho-substitution of fluorine atoms induces steric and electronic effects that lower the melting point and alter crystal packing, making it a valuable component for eutectic mixtures in display technologies.

Chemical Identity & Structural Analysis[2][3]

Property	Data
Chemical Name	1,2-Bis(2-fluorophenyl)ethyne
Common Name	2,2'-Difluorotolane
CAS Registry Number	152574-71-5
Molecular Formula	C ₁₄ H ₈ F ₂
Molecular Weight	214.21 g/mol
Structural Features	Planar alkyne bridge; ortho-fluorine substitution on both phenyl rings.
Physical State	White crystalline solid

Thermodynamic Properties: Melting Point Data

The melting point (MP) of 2,2'-difluorotolane is a critical quality attribute (CQA) indicating purity and crystal stability.

Experimental Data Summary

The following data aggregates high-purity literature sources and commercial specifications.

Source Type	Purity / Grade	Melting Point Range (°C)	Notes
Academic Literature [1]	Purified (>98%)	53.7 – 54.7 °C	Recrystallized/Column Purified
Commercial Spec [2]	Laboratory Grade (97%)	47 – 51 °C	Broader range indicates trace impurities
Thesis Data [3]	Crude/Semi-pure	45 – 46 °C	Likely solvent occlusion or lower purity
Baseline Comparator	Diphenylacetylene	60 – 62 °C	Non-fluorinated parent compound

The "Fluorine Effect" on Phase Transition

The introduction of fluorine atoms at the ortho (2,2') positions results in a Melting Point Depression of approximately 6–8 °C compared to the non-fluorinated parent, diphenylacetylene.

- Mechanism: The van der Waals radius of fluorine (1.47 Å) is larger than hydrogen (1.20 Å). Ortho substitution creates steric repulsion between the fluorine atoms and the alkyne bond or adjacent protons, slightly disrupting the efficient

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stacking observed in the planar diphenylacetylene crystal lattice. This reduces the lattice energy, lowering the energy barrier for the solid-to-liquid transition.

Solubility Profile & Solvent Compatibility[5][6]

Solubility data is derived from purification protocols (flash chromatography and extraction) standard in organic synthesis. 2,2'-Difluorotolane exhibits high lipophilicity consistent with fluorinated aromatic hydrocarbons.

Qualitative Solubility Table

Solvent Class	Specific Solvent	Solubility Status	Application Relevance
Non-Polar Alkanes	Hexanes, Pentane	Soluble	Mobile phase for chromatography; recrystallization (when cooled).
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	Highly Soluble	Synthesis medium; NMR analysis.
Esters	Ethyl Acetate (EtOAc)	Soluble	Extraction; purification mobile phase.
Aromatic Hydrocarbons	Toluene, Benzene	Highly Soluble	High-temperature recrystallization.
Aqueous Media	Water, Brine	Insoluble	Aqueous workup (impurity removal).

Hansen Solubility Parameter (HSP) Insight

While experimental values are qualitative, the molecule's structure suggests:

- (Dispersion): High (dominant interaction due to aromatic rings).
- (Polar): Moderate (induced by C-F dipoles).
- (Hydrogen Bonding): Low (no H-bond donors).
- Prediction: Best solubilized by solvents with matching low and moderate (e.g., DCM, Toluene).

Experimental Protocols

Synthesis & Purification Workflow

To achieve the reference melting point (53.7–54.7 °C), a rigorous purification strategy is required.

Methodology:

- Reaction: Sonogashira coupling of 1-fluoro-2-iodobenzene with trimethylsilylacetylene (or direct homocoupling).
- Workup: Quench with saturated NaHCO_3 . Extract with Ethyl Acetate (3x).^[2] Wash combined organics with Brine. Dry over anhydrous Na_2SO_4 .
- Purification:
 - Filtration: Remove drying agent.
 - Concentration: Rotary evaporation to yield crude solid.
 - Flash Chromatography: Silica gel stationary phase. Eluent: Hexanes (100%) or Hexanes/EtOAc (9:1) gradient.
 - Recrystallization (Optional for High Purity): Dissolve in minimal hot Ethanol or Hexane; cool slowly to 4 °C.

Melting Point Determination Protocol

Objective: Accurate determination of the solid-liquid phase transition temperature.

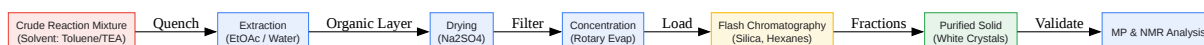
- Sample Prep: Dry the purified solid under high vacuum (0.1 mbar) for 4 hours to remove solvent residues.
- Loading: Pack 2–3 mm of sample into a clean glass capillary tube. Tap to ensure tight packing.
- Apparatus: Use a calibrated automated melting point system (e.g., Stanford Research Systems OptiMelt or Büchi).^[2]
- Ramp Rate:

- Fast Ramp: 10 °C/min up to 45 °C.
- Measurement Ramp: 1.0 °C/min from 45 °C to 60 °C.
- Observation: Record
(first liquid drop) and
(complete melt). The range should be <1.0 °C for pure samples.

Visualizations & Logic Flows

Purification & Characterization Workflow

This diagram outlines the critical path to obtaining valid physical property data.

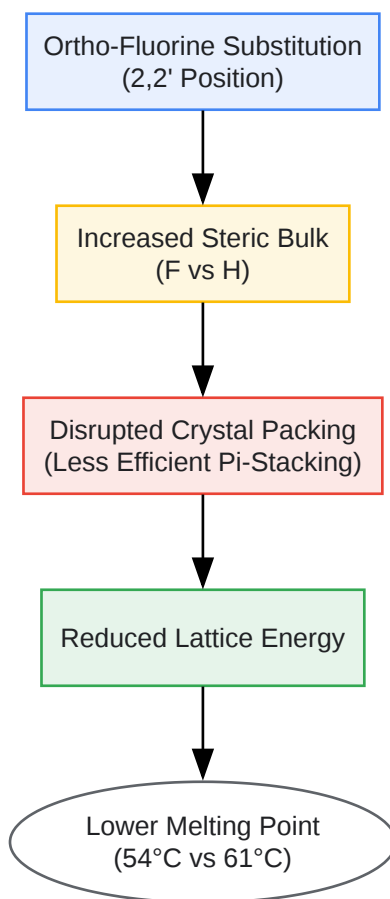


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Caption: Step-by-step workflow for isolating high-purity 2,2'-difluorotolane for physical property validation.

Structure-Property Logic: The Fluorine Effect

This diagram explains why the melting point decreases relative to the parent compound.



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Caption: Causal chain explaining the thermodynamic impact of ortho-fluorination on the tolane scaffold.

References

- Gold-catalyzed hydrofluorination of internal alkynes.Chemical Science/RSC. (Experimental Section: Compound 1f). [\[Link\]](#)
- Ruthenium-catalyzed double annulation of quinones.UFMG Thesis Repository. (Experimental Section: Compound 56r). [\[Link\]](#)
- Diphenylacetylene Physical Properties.NIST Chemistry WebBook. [\[Link\]](#)[\[3\]](#)

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Sources

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- 2. pubs.acs.org [pubs.acs.org]
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